

Taurodeoxycholate Sodium Salt (CAS 1180-95-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Taurodeoxycholate sodium salt

Cat. No.: B15607279

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Abstract

Taurodeoxycholate sodium salt (TDCA), a secondary bile acid conjugated with taurine, is a biologically significant molecule with diverse physiological and pharmacological activities. Beyond its classical role in fat emulsification and absorption, TDCA is now recognized as a key signaling molecule that modulates various cellular processes, including inflammation, apoptosis, cell proliferation, and neuroprotection. Its ability to interact with specific receptors, such as the G protein-coupled bile acid receptor 1 (TGR5) and sphingosine-1-phosphate receptor 2 (S1PR2), has positioned it as a molecule of interest in drug discovery and development for a range of therapeutic areas. This technical guide provides an in-depth overview of the physicochemical properties, biological functions, and mechanisms of action of TDCA, with a focus on its application in research and its potential as a therapeutic agent. Detailed experimental protocols and visual representations of its key signaling pathways are included to facilitate further investigation by the scientific community.

Physicochemical and Micellar Properties

Taurodeoxycholate sodium salt is an anionic detergent characterized by its amphipathic nature, which allows it to form micelles in aqueous solutions and solubilize lipids and membrane-bound proteins.^{[1][2]} Its properties are summarized in the tables below.

Table 1: Physicochemical Properties of **Taurodeoxycholate Sodium Salt**

Property	Value	Reference(s)
CAS Number	1180-95-6	[3]
Molecular Formula	C ₂₆ H ₄₄ NNaO ₆ S	[3][4]
Molecular Weight	521.69 g/mol	[4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	168 °C (with decomposition)	[3][5]
Solubility in Water	100 mg/mL	[3]
pKa	~1.9	[1]

Table 2: Micellar Properties of **Taurodeoxycholate Sodium Salt**

Property	Value	Reference(s)
Critical Micelle Concentration (CMC)	2-6 mM	[3]
Aggregation Number	6-8 in water, up to ~50 in 0.5 M electrolyte solutions	[1][6][7]
Micellar Molecular Weight	Approximately 3100 g/mol	[8]

Biological Functions and Therapeutic Potential

TDCA exhibits a wide range of biological activities, making it a subject of intensive research for its therapeutic potential in various diseases.

- **Detergent Properties:** As an anionic detergent, TDCA is widely used in biochemical research for the solubilization and isolation of membrane proteins, including those from the inner mitochondrial membrane.[5][9]
- **Anti-inflammatory Effects:** TDCA has demonstrated anti-inflammatory properties by inhibiting the activation of NF-κB in lipopolysaccharide-activated macrophages through the cAMP-PKA

axis.[9]

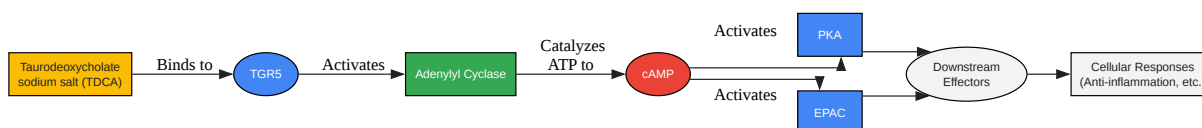
- **Neuroprotection:** Studies have shown that TDCA exhibits neuroprotective effects in animal models of Huntington's disease, reducing striatal atrophy and apoptosis.[1][9]
- **Cell Proliferation and Apoptosis:** TDCA's effect on cell fate is context-dependent. It can stimulate the proliferation of intestinal epithelial cells by increasing the expression of c-myc. [9][10] Conversely, at higher concentrations, it can induce apoptosis in certain cell types, such as human hepatocytes and esophageal mucosal epithelial cells, by increasing DNA fragmentation and PARP cleavage.[9][11]
- **Gastrointestinal Homeostasis:** By promoting intestinal epithelial cell proliferation and increasing resistance to apoptosis, TDCA plays a beneficial role in maintaining mucosal integrity.[10][12]
- **Sepsis Protection:** In animal models, TDCA has been shown to confer protection against sepsis, a life-threatening condition caused by a dysregulated host response to infection.[1][9]

Signaling Pathways and Mechanisms of Action

TDCA exerts its diverse biological effects by modulating several key signaling pathways.

TGR5 Signaling Pathway

TDCA is an agonist for the Takeda G protein-coupled receptor 5 (TGR5).[9] Activation of TGR5 by TDCA leads to the stimulation of adenylyl cyclase, which increases intracellular cyclic adenosine monophosphate (cAMP) levels.[4][6] This in turn activates Protein Kinase A (PKA) and Exchange protein directly activated by cAMP (EPAC), leading to downstream signaling cascades that regulate inflammation, energy metabolism, and cell survival.[4][13]

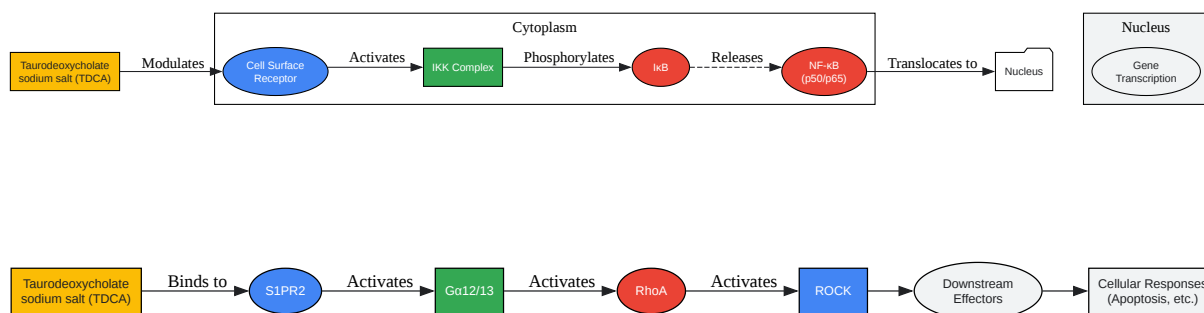


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Caption: TGR5 signaling pathway activated by TDCA.

NF- κ B Signaling Pathway

TDCA can modulate the Nuclear Factor-kappa B (NF- κ B) signaling pathway. In some contexts, it inhibits NF- κ B activation, contributing to its anti-inflammatory effects.[9] However, in other cell types, it has been reported to induce NF- κ B activation.[1] This pathway is crucial for regulating immune responses, inflammation, and cell survival. The canonical pathway involves the phosphorylation and degradation of I κ B, which allows the p50/p65 NF- κ B dimer to translocate to the nucleus and activate gene transcription.

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